

An In-depth Technical Guide to Cyanine7 Carboxylic Acid: Properties, Structure, and Applications

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Compound of Interest

Compound Name: *Cyanine7 carboxylic acid*

Cat. No.: *B606877*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and common applications of Cyanine7 (Cy7) carboxylic acid, a near-infrared (NIR) fluorescent dye. Its utility in labeling biomolecules makes it a valuable tool in various research and drug development applications, particularly in fluorescence imaging.

Core Chemical and Physical Properties

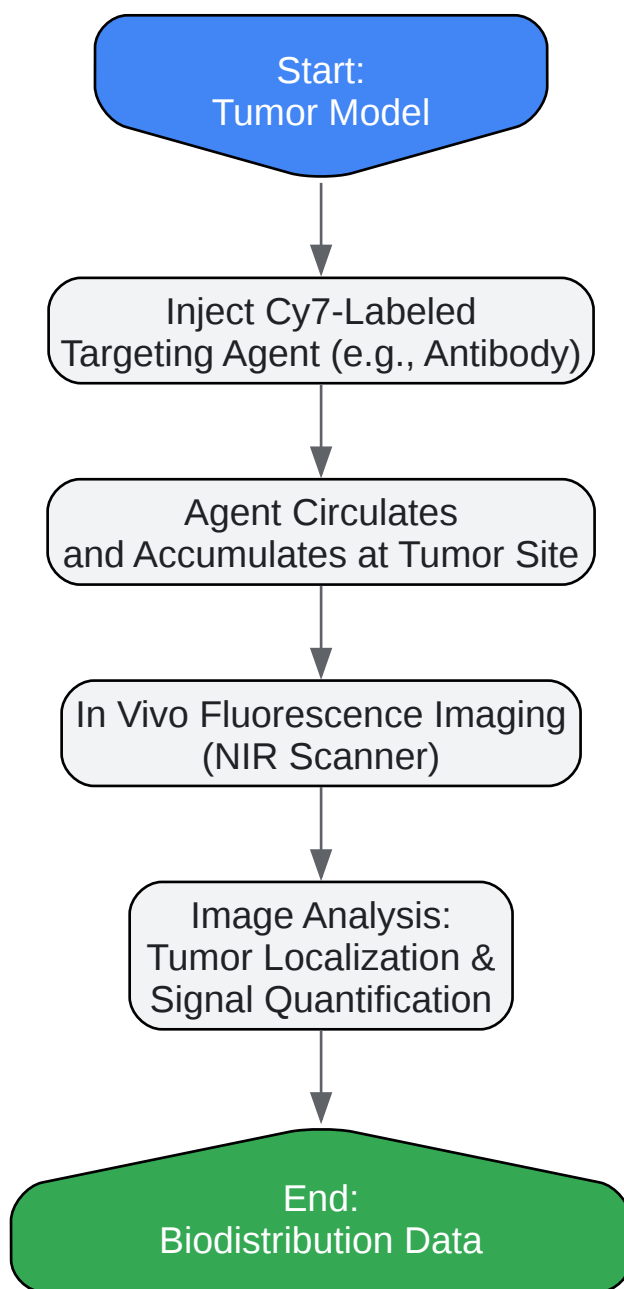
Cyanine7 carboxylic acid is characterized by its strong fluorescence in the near-infrared spectrum, which allows for deep tissue penetration and minimal autofluorescence from biological samples. Below is a summary of its key quantitative properties.

Property	Value
Molecular Formula	C ₃₇ H ₄₅ ClN ₂ O ₂
Molecular Weight	585.22 g/mol
CAS Number	1628790-40-8
Appearance	Green powder
Excitation Maximum (λ _{ex})	~750 nm
Emission Maximum (λ _{em})	~773 nm
Molar Extinction Coeff.	~199,000 M ⁻¹ cm ⁻¹ at 750 nm
Solubility	Soluble in organic solvents (DMSO, DMF, dichloromethane) [1] ; low solubility in water.
Purity	Typically ≥95% (determined by ¹ H NMR and HPLC-MS) [1]

Chemical Structure

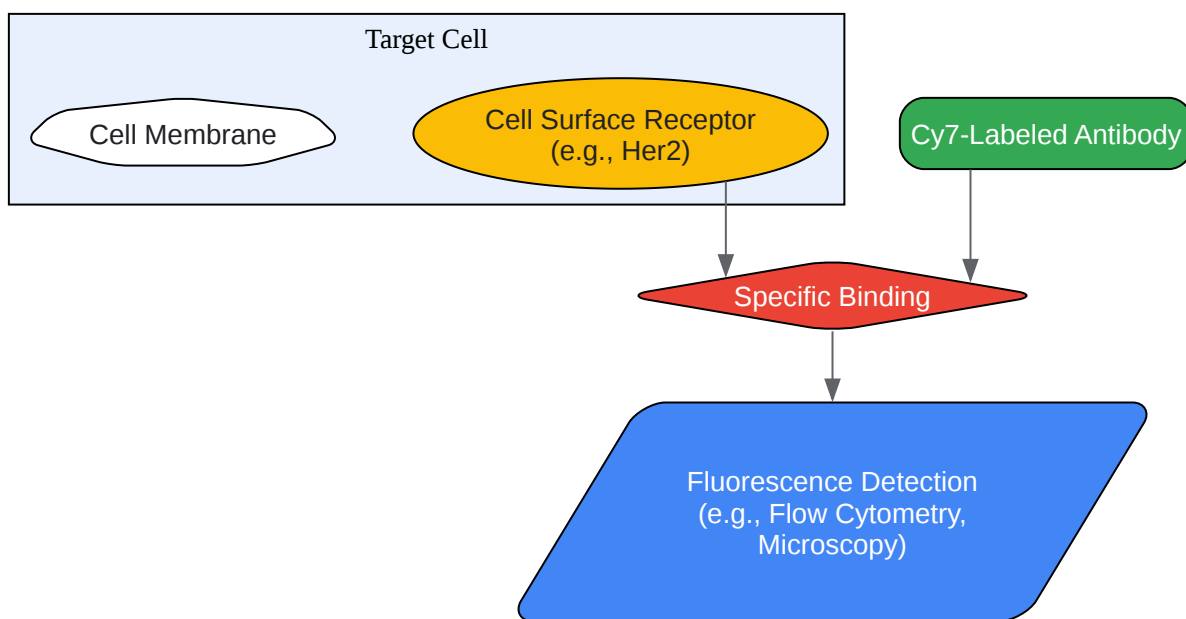
Cyanine7 carboxylic acid is a polymethine dye characterized by two nitrogen-containing heterocyclic rings joined by a long, conjugated chain. The carboxylic acid group provides a reactive handle for conjugation to biomolecules.

Caption: Workflow for antibody conjugation with **Cyanine7 carboxylic acid**.



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Caption: A logical workflow for in vivo tumor imaging using a Cy7-labeled agent.



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Caption: Detection of a cell surface marker using a Cy7-labeled antibody.

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References

- 1. Cyanine 7 carboxylic acid (A270186) | Antibodies.com [antibodies.com]
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